

Technical Guide: 2-Chlorohexanoyl Chloride (CID 12213219)

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Compound of Interest

Compound Name: 2-Chlorohexanoyl chloride

CAS No.: 43056-19-5

Cat. No.: B8739954

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Executive Summary & Chemical Identity

2-Chlorohexanoyl chloride is a six-carbon acyl chloride characterized by an alpha-chlorine substituent. This structural feature grants it "dual electrophilicity," allowing for sequential nucleophilic attacks at the carbonyl carbon (C1) and the alpha-carbon (C2). It serves as a critical building block for introducing lipophilic hexanoyl chains with a reactive handle for further heterocyclization or amino acid synthesis.

Core Identification Data

Parameter	Details
IUPAC Name	2-Chlorohexanoyl chloride
CAS Number	43056-19-5
PubChem CID	12213219
Molecular Formula	
Molecular Weight	169.05 g/mol
SMILES	<chem>CCCCCC(Cl)C(Cl)=O</chem>
Appearance	Colorless to pale yellow fuming liquid
Boiling Point	~75–80°C at 15 mmHg (Predicted based on bromo-analog [1])

Chemical Properties & Reactivity Profile

The utility of **2-chlorohexanoyl chloride** lies in the differential reactivity of its two electrophilic sites.

Dual Electrophilicity Mechanism

- Site A (Acyl Chloride, C1): Highly reactive (hard electrophile). Reacts kinetically fast with nucleophiles (amines, alcohols) at low temperatures (-10°C to 0°C) to form amides or esters.
- Site B (Alpha-Alkyl Chloride, C2): Moderately reactive (soft electrophile). Reacts slower, typically requiring elevated temperatures (40–80°C) or stronger nucleophiles to undergo substitution.

This reactivity difference allows for chemoselective transformations:

- Step 1: Acylation of an amine at 0°C (preserves C-Cl bond).
- Step 2: Intramolecular or intermolecular displacement of the alpha-chloride to close a ring (e.g., forming thiazoles or lactams).

Stability & Handling

- Hydrolysis: Rapidly hydrolyzes in moist air to form 2-chlorohexanoic acid and HCl gas.
- Thermal Stability: Stable under anhydrous conditions but may degrade/darken upon prolonged heating >100°C without a stabilizer.
- Lachrymator: Like most alpha-halo acid chlorides, it is a potent lachrymator and corrosive agent.

Synthesis & Production

The synthesis typically employs the Hell-Volhard-Zelinsky (HVZ) halogenation strategy or direct chlorination of the acyl chloride.

Optimized Laboratory Protocol (HVZ Route)

This method is preferred for high purity as it avoids the formation of polychlorinated byproducts common in radical chlorination.

Reagents: Hexanoic acid, Thionyl chloride (

), N-Chlorosuccinimide (NCS) or

gas, catalytic

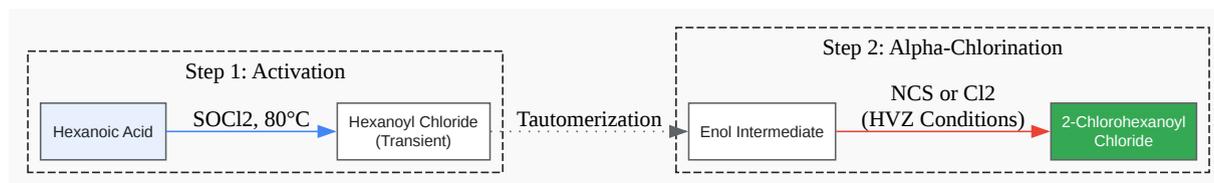
or

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Workflow:

- Activation: Hexanoic acid is treated with a catalytic amount of
or
to generate the transient acid chloride.
- Alpha-Chlorination: The enolizable alpha-position reacts with the chlorinating agent (or NCS) to form **2-chlorohexanoyl chloride**.

- Purification: Fractional distillation under reduced pressure.



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Figure 1: Synthesis pathway via modified Hell-Volhard-Zelinsky reaction.

Applications in Drug Development

2-Chlorohexanoyl chloride is a versatile "staple" reagent used to attach a lipophilic hexyl chain while simultaneously providing a handle for cyclization.

Synthesis of Thiazole Derivatives

A primary application is the synthesis of 2-amino-4-alkylthiazoles, which are scaffolds for various kinase inhibitors and metabolic modulators.

- Mechanism: Reaction with thiourea or substituted thioureas. The thiourea sulfur attacks the C2-chloride (), and the nitrogen attacks the carbonyl (acyl substitution), forming the thiazole ring [2].

Preparation of Unnatural Amino Acids

It serves as a precursor for Norleucine derivatives.

- Reaction with a chiral auxiliary or amine to form an amide.
- Displacement of the alpha-chloride by azide () or ammonia.
- Hydrolysis to yield alpha-amino hexanoic acid derivatives.

Lipophilic Linkers

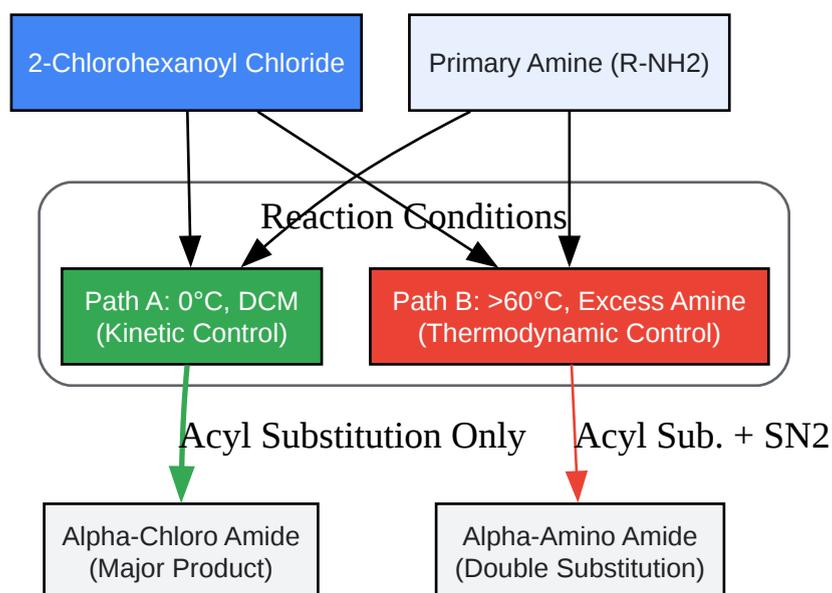
Used to conjugate drugs to lipophilic tails to improve membrane permeability. The alpha-chloro group can be further derivatized to prevent metabolic oxidation at the alpha-position (a common metabolic soft spot).

Experimental Protocol: Amide Coupling

Objective: Selective acylation of a primary amine (R-NH₂) without displacing the alpha-chloride.

Safety Note: Perform in a fume hood. Wear butyl rubber gloves.

- Preparation: Dissolve 1.0 eq of the amine and 1.1 eq of Triethylamine (TEA) in anhydrous Dichloromethane (DCM) under Nitrogen atmosphere. Cool to 0°C.
- Addition: Dilute **2-chlorohexanoyl chloride** (1.05 eq) in DCM. Add dropwise to the amine solution over 30 minutes. Exothermic reaction.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT). Monitor by TLC (the acyl chloride is highly reactive; reaction is usually complete upon warming).
- Workup: Quench with saturated
 . Extract with DCM. Wash organic layer with 1M HCl (to remove excess amine/TEA) and brine. Dry over
 .
- Outcome: Yields the alpha-chloro amide.



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Figure 2: Chemoselectivity control based on temperature and stoichiometry.

Safety & Handling Standards

Hazard Class: Corrosive (Skin Corr. 1B), Lachrymator.

- Storage: Store under inert gas (Argon/Nitrogen) in a refrigerator (2-8°C). Moisture sensitive; degradation releases HCl gas, which can pressurize containers.
- PPE: Face shield, chemical-resistant gloves (Nitrile is insufficient for prolonged contact; use Butyl or Viton), and lab coat.
- Spill Management: Do not use water. Neutralize with sodium carbonate or lime. Absorb with dry sand or vermiculite.

References

- Organic Syntheses, Coll. Vol. 6, p.190 (1988); Vol. 55, p.27 (1976). Synthesis of 2-bromohexanoyl chloride (Analogous physical properties). [Link](#)
- PubChem Compound Summary, CID 12213219, **2-Chlorohexanoyl chloride**. [Link](#)

- BenchChem, Application Note: Synthesis of alpha-halo acyl chlorides. [Link](#)
- Fisher Scientific, Safety Data Sheet: Hexanoyl Chloride derivatives. [Link](#)
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